

Commercial Sourcing and Synthetic Guidelines for 4-Methylpentanamide

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Compound of Interest

Compound Name: 4-Methylpentanamide

Cat. No.: B178914

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability of **4-Methylpentanamide** (CAS No. 1119-29-5), a valuable building block in organic synthesis. This document offers a comparative summary of commercial suppliers, a detailed experimental protocol for its synthesis, and a procedural workflow for procurement.

Commercial Suppliers

4-Methylpentanamide is available from a variety of chemical suppliers, ranging from large-scale manufacturers to smaller, specialized laboratories. While pricing and bulk availability are often subject to inquiry, the following table summarizes key suppliers and the typical information available for this compound.

Supplier	Website	CAS Number	Molecular Formula	Purity	Available Quantities	Notes
ChemicalBook	--INVALID-LINK--	1119-29-5[1]	C ₆ H ₁₃ NO[1]	Inquiry Required	Inquiry Required	Lists multiple suppliers, including Changzhou Wanyao Biotechnology Co., Ltd. and Heze Xingda Pharmaceutical Technology Co., Ltd.[1]
ABI Chem	--INVALID-LINK--	1119-29-5[2]	C ₆ H ₁₃ NO[2]	Inquiry Required	Inquiry Required	Product ID: AC2A032S8.[2]
Ambeed	--INVALID-LINK--	1119-29-5[3]	C ₆ H ₁₃ NO[3]	Inquiry Required	Inquiry Required	Provides extensive safety and property data.
ChemNet	--INVALID-LINK--	1119-29-5[4]	C ₆ H ₁₃ NO[4]	Inquiry Required	Inquiry Required	Provides physicochemical properties. [4]

Arctom	--INVALID-LINK--	1119-29-5[5]	C ₆ H ₁₃ NO	Inquiry Required	Flexible, reagent sizes available in-stock.[5]	Catalog No: BD-A291469.[5]
Guidechem	--INVALID-LINK--	1119-29-5[6]	C ₆ H ₁₃ NO[6]	99% (from some listed suppliers).[7]	Bulk quantities (e.g., 200kg/bag) available from some listed suppliers.[7]	Lists suppliers such as Nanjing Chemlin Chemical Co., Ltd. and Weihao Chemtech (ChangZhou) Co., Ltd.[7]

Experimental Protocol: Synthesis of 4-Methylpentanamide

The following protocol is a generalized procedure for the synthesis of **4-Methylpentanamide** from 4-methylvaleric acid. This method can be adapted and optimized based on laboratory conditions and available starting materials.

Reaction Scheme:

Materials:

- 4-Methylvaleric acid
- Thionyl chloride (SOCl₂)
- Anhydrous diethyl ether

- Ammonia (gas or concentrated aqueous solution)
- Sodium bicarbonate (NaHCO_3) solution (saturated)
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4)
- Round-bottom flask
- Reflux condenser
- Dropping funnel
- Magnetic stirrer and stir bar
- Ice bath
- Separatory funnel
- Rotary evaporator

Procedure:

- **Acid Chloride Formation:** In a fume hood, equip a round-bottom flask with a reflux condenser and a dropping funnel. Add 4-methylvaleric acid to the flask. Slowly add thionyl chloride (1.2 equivalents) to the acid via the dropping funnel with stirring. Once the addition is complete, heat the mixture to reflux for 2-3 hours, or until the evolution of gas ceases.
- **Removal of Excess Thionyl Chloride:** Allow the reaction mixture to cool to room temperature. Remove the excess thionyl chloride by distillation under reduced pressure.
- **Amidation:** Dissolve the crude 4-methylvaleryl chloride in anhydrous diethyl ether and cool the solution in an ice bath. Slowly bubble ammonia gas through the solution or add a concentrated aqueous ammonia solution dropwise with vigorous stirring. A white precipitate of ammonium chloride will form.

- **Work-up:** After the addition of ammonia is complete, allow the reaction to warm to room temperature and stir for an additional hour. Add water to dissolve the ammonium chloride. Transfer the mixture to a separatory funnel and separate the organic layer.
- **Purification:** Wash the organic layer sequentially with saturated sodium bicarbonate solution and brine. Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent using a rotary evaporator to yield the crude **4-methylpentanamide**.
- **Recrystallization (Optional):** The crude product can be further purified by recrystallization from a suitable solvent system (e.g., ethyl acetate/hexanes) to obtain a crystalline solid.

Visualized Workflows

Procurement Workflow for 4-Methylpentanamide

The following diagram illustrates a typical workflow for procuring **4-Methylpentanamide** for research and development purposes.

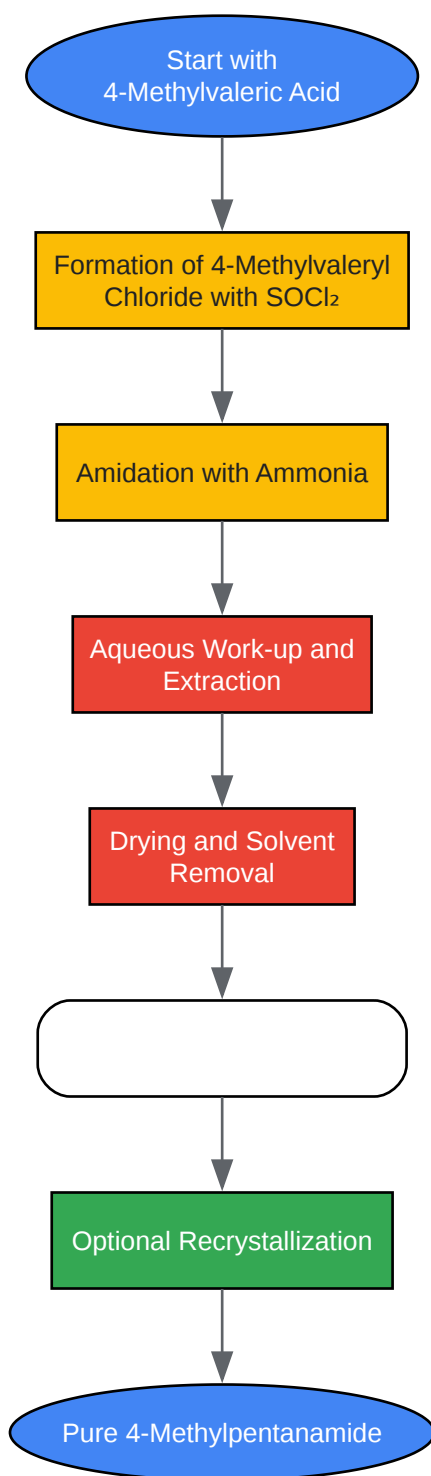


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Caption: Procurement workflow for **4-Methylpentanamide**.

Synthetic Workflow for 4-Methylpentanamide

This diagram outlines the key steps in the laboratory synthesis of **4-Methylpentanamide**.



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Caption: Synthetic workflow for **4-Methylpentanamide**.

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